

An In-depth Guide to the Nomenclature of tert-Butyl azepan-3-ylcarbamate

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Compound of Interest

Compound Name: *tert-Butyl azepan-3-ylcarbamate*

Cat. No.: *B153504*

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This technical guide provides a comprehensive overview of the IUPAC name and synonyms for the compound commonly known as **tert-Butyl azepan-3-ylcarbamate**. This information is critical for researchers, scientists, and professionals in drug development for accurate identification and referencing in scientific literature and patents.

Chemical Nomenclature and Identification

The systematic naming of chemical compounds is governed by the International Union of Pure and Applied Chemistry (IUPAC) to ensure a standardized and unambiguous system of identification. For **tert-Butyl azepan-3-ylcarbamate**, the IUPAC name clarifies the precise arrangement of its constituent functional groups.

The IUPAC name for this compound is tert-butyl N-(azepan-3-yl)carbamate[1].

In addition to its formal IUPAC name, this compound is known by several synonyms in commercial and research contexts. These alternative names are frequently used for brevity or to highlight specific structural features, such as the common "Boc" protecting group abbreviation for the tert-butoxycarbonyl group.

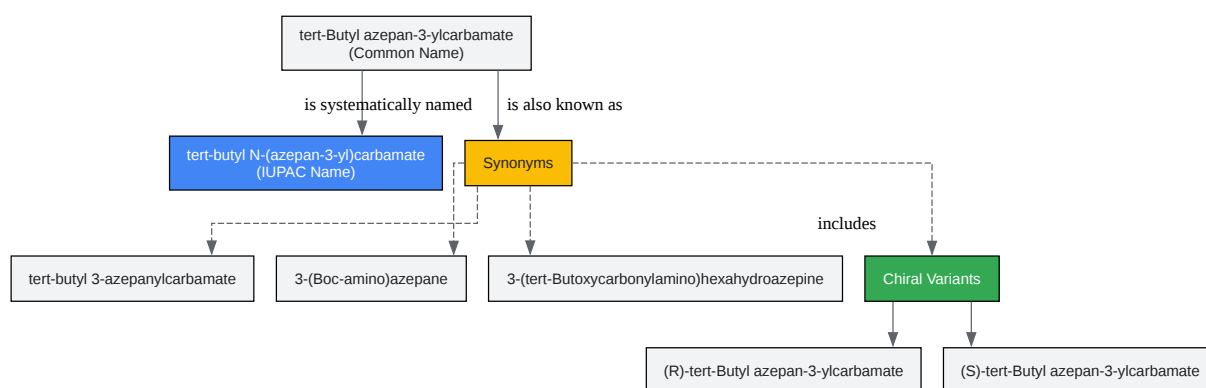
Data Summary

The following table summarizes the IUPAC name and common synonyms for **tert-Butyl azepan-3-ylcarbamate**, along with its CAS registry number for definitive identification.

Name Type	Name
Common Name	tert-Butyl azepan-3-ylcarbamate
IUPAC Name	tert-butyl N-(azepan-3-yl)carbamate[1]
Synonyms	tert-butyl 3-azepanylcarbamate[1]
3-(Boc-amino)azepane[1]	
3-(tert-Butoxycarbonylamino)hexahydroazepine[1]	
(R)-tert-Butyl azepan-3-ylcarbamate[2][3]	
(S)-tert-Butyl azepan-3-ylcarbamate[4]	
CAS Number	454451-26-4[1]

Nomenclature Relationship Diagram

The logical relationship between the common name, the systematic IUPAC name, and its various synonyms is illustrated in the diagram below. This visualization helps to clarify the connections between the different terms used to describe the same chemical entity.



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Nomenclature hierarchy for **tert-Butyl azepan-3-ylcarbamate**.

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References

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